

Spectroscopic Characterization of the 2H-1,4-Oxazine Ring System: A Technical Guide

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Compound of Interest

Compound Name: 2H-1,4-Oxazine

CAS No.: 23146-99-8

Cat. No.: B15930966

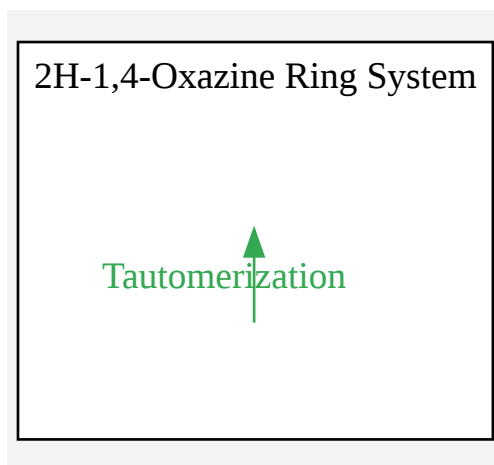
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The **2H-1,4-oxazine** scaffold is a crucial heterocyclic motif present in a wide array of biologically active compounds and functional materials. A thorough understanding of its spectroscopic properties is paramount for the identification, characterization, and development of novel derivatives. This technical guide provides an in-depth overview of the nuclear magnetic resonance (NMR), infrared (IR), mass spectrometry (MS), and ultraviolet-visible (UV-Vis) spectroscopic characteristics of the **2H-1,4-oxazine** ring system.

Core Structure and Isomerism

The 1,4-oxazine ring is a six-membered heterocycle containing one oxygen and one nitrogen atom at positions 1 and 4, respectively. It can exist in two tautomeric forms: the **2H-1,4-oxazine** and the more stable 4H-1,4-oxazine. While the 2H-isomer is a subject of theoretical interest, the 4H-isomer is the form predominantly observed and characterized in solution.^{[1][2]} This guide will focus on the spectroscopic features of this core system, with specific data provided for the 4H-isomer where the parent 2H-isomer data is unavailable.



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Caption: Tautomeric relationship between **2H-1,4-Oxazine** and 4H-1,4-Oxazine.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone for the structural elucidation of 1,4-oxazine derivatives. The chemical shifts and coupling constants of the ring protons and carbons provide a detailed picture of the molecular structure.

¹H NMR Spectroscopy

The proton NMR spectrum of the parent 4H-1,4-oxazine exhibits a characteristic A₂B₂ pattern for the four olefinic protons.^[1] The protons adjacent to the oxygen atom are typically deshielded compared to those adjacent to the nitrogen atom.

¹³C NMR Spectroscopy

In the carbon NMR spectrum of 4H-1,4-oxazine, the carbons bonded to the heteroatoms are clearly distinguishable. The carbons adjacent to the more electronegative oxygen atom resonate at a lower field (higher ppm) than those adjacent to the nitrogen.^[1]

Table 1: NMR Spectroscopic Data for the Parent 4H-1,4-Oxazine Ring System in CDCl₃

Nucleus	Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
^1H	H2/H3	5.19	m	4.5
	H5/H6	5.29	m	4.5
	NH	2.92	br s	
^{13}C	C2/C3	114.5		
	C5/C6	126.4		

Data sourced from Aitken, R. A., et al. (2013).[\[1\]](#)

Infrared (IR) Spectroscopy

IR spectroscopy is instrumental in identifying the functional groups within the **2H-1,4-oxazine** ring system. The key vibrational modes include C=C, C-O, and C-N stretching, as well as N-H bending in the case of the 4H-tautomer. For the 2H-isomer, the imine (C=N) stretch would be a characteristic feature.

Table 2: Characteristic IR Absorption Bands for the 1,4-Oxazine Ring System

Functional Group	Vibrational Mode	Expected Absorption Range (cm ⁻¹)	Notes
C=C	Stretching	1650 - 1600	Characteristic of the double bonds within the ring.
C-O-C	Asymmetric Stretch	1275 - 1200	Strong absorption typical for ethers.
C-N	Stretching	1250 - 1020	Expected for the imine functionality.
N-H (4H-isomer)	Bending	1650 - 1580	
C=N (2H-isomer)	Stretching	1690 - 1640	

Mass Spectrometry (MS)

Mass spectrometry provides crucial information about the molecular weight and fragmentation pattern of the **2H-1,4-oxazine** ring system, aiding in its identification and structural confirmation. High-resolution mass spectrometry (HRMS) can determine the elemental composition with high accuracy. The molecular ion peak for the parent 1,4-oxazine (as the 4H-isomer) has been observed at m/z 84.0462 (M-H)⁻.^[1]

A plausible fragmentation pathway for **2H-1,4-oxazine** would likely involve the initial loss of small, stable molecules such as ethylene or carbon monoxide, followed by further fragmentation of the resulting radical cations.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy of the **2H-1,4-oxazine** ring system is expected to reveal electronic transitions associated with the π -electron system. The presence of double bonds and heteroatoms with lone pairs of electrons ($n \rightarrow \pi^*$ and $\pi \rightarrow \pi^*$ transitions) will give rise to absorption bands in the UV region. The exact position and intensity of these bands are highly dependent on the substitution pattern and the solvent. For many oxazine derivatives, these transitions occur between 400 and 500 nm.^[3]

Experimental Protocols

Detailed experimental methodologies are critical for obtaining high-quality spectroscopic data. The following are generalized protocols that can be adapted for the characterization of **2H-1,4-oxazine** derivatives.

NMR Spectroscopy

A standard protocol for acquiring NMR spectra of a **2H-1,4-oxazine** derivative would involve:

- **Sample Preparation:** Dissolve 5-10 mg of the purified compound in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a 5 mm NMR tube.
- **Instrument Setup:** Tune and shim the NMR spectrometer to the specific solvent.
- **¹H NMR Acquisition:** Acquire a one-dimensional proton spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
- **¹³C NMR Acquisition:** Acquire a proton-decoupled carbon spectrum. For more detailed structural information, DEPT (Distortionless Enhancement by Polarization Transfer) experiments can be performed to differentiate between CH, CH₂, and CH₃ groups.
- **2D NMR (Optional):** For complex structures, 2D NMR experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) can be invaluable for unambiguous assignment of all proton and carbon signals.^{[4][5]}

FTIR Spectroscopy

For obtaining an IR spectrum:

- **Sample Preparation:**
 - **Solids:** Prepare a KBr pellet by grinding a small amount of the sample with dry potassium bromide and pressing it into a thin disk. Alternatively, Attenuated Total Reflectance (ATR) can be used for direct analysis of the solid.
 - **Liquids:** A thin film of the liquid can be placed between two salt plates (e.g., NaCl or KBr).

- **Background Spectrum:** Record a background spectrum of the empty sample holder (or pure KBr pellet/salt plates).
- **Sample Spectrum:** Record the spectrum of the sample. The instrument software will automatically ratio the sample spectrum to the background to generate the final absorbance or transmittance spectrum.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Mass Spectrometry

A general procedure for mass spectrometric analysis:

- **Sample Introduction:** The sample can be introduced into the mass spectrometer via direct infusion, or coupled with a separation technique like gas chromatography (GC-MS) or liquid chromatography (LC-MS).
- **Ionization:** Choose an appropriate ionization technique. Electron Ionization (EI) is a common hard ionization technique that provides detailed fragmentation patterns. Softer ionization methods like Electrospray Ionization (ESI) or Chemical Ionization (CI) are used to observe the molecular ion with minimal fragmentation.[\[9\]](#)
- **Mass Analysis:** The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The detector records the abundance of each ion, generating the mass spectrum.

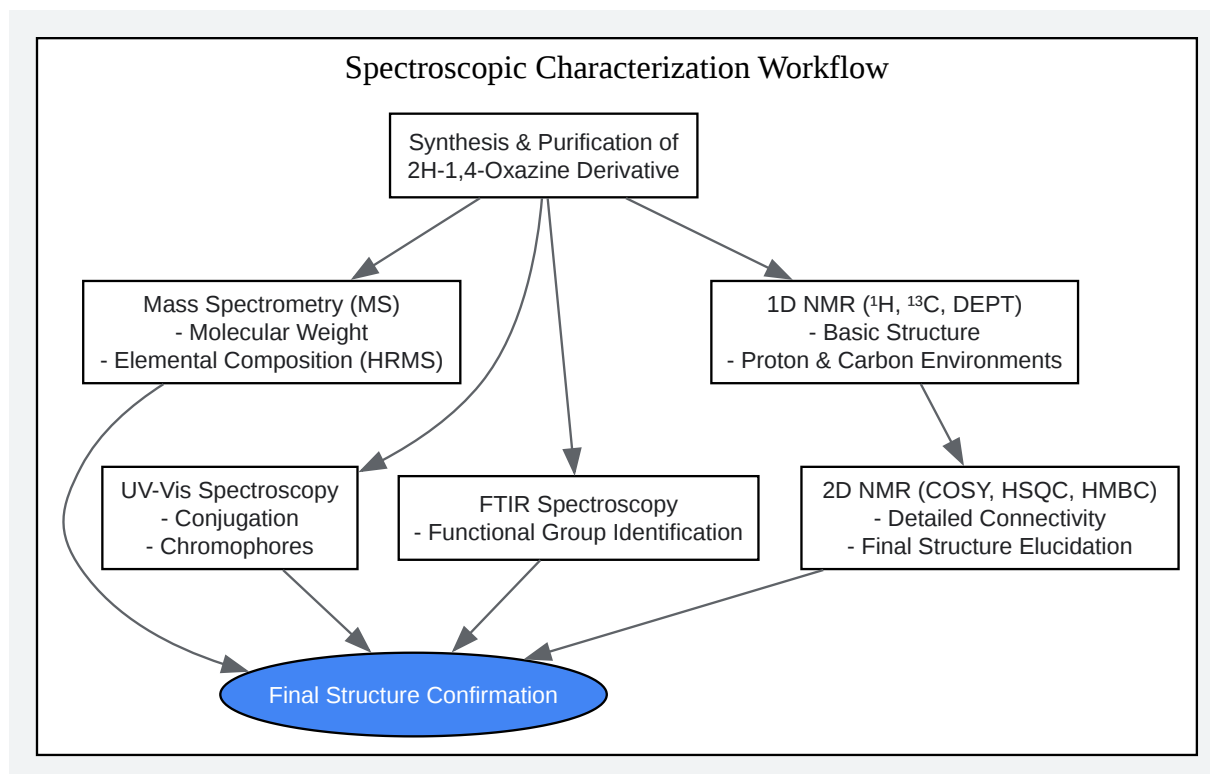
UV-Vis Spectroscopy

To measure the UV-Vis absorption spectrum:

- **Sample Preparation:** Prepare a dilute solution of the compound in a UV-transparent solvent (e.g., ethanol, methanol, cyclohexane). The concentration should be adjusted to yield an absorbance in the range of 0.1 to 1.
- **Blank Measurement:** Fill a cuvette with the pure solvent and record the baseline spectrum.
- **Sample Measurement:** Fill a matched cuvette with the sample solution and record the absorption spectrum over the desired wavelength range (typically 200-800 nm).[\[10\]](#)

Logical Workflow for Spectroscopic Characterization

The systematic characterization of a novel **2H-1,4-oxazine** derivative typically follows a logical progression of spectroscopic analyses.



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Caption: A typical experimental workflow for the spectroscopic characterization of a **2H-1,4-oxazine** derivative.

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